

A Comparative Analysis of Phthalocyanine Green and Other Key Green Pigments

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest						
Compound Name:	Phthalocyanine green					
Cat. No.:	B073779	Get Quote				

In the realm of color science and material formulation, the selection of pigments is a critical determinant of the final product's performance and longevity. This guide provides a comprehensive comparative study of **Phthalocyanine Green** against other significant green pigments, namely Chrome Green, Viridian, and the historical Emerald Green. This analysis is tailored for researchers, scientists, and professionals in drug development who require a deep understanding of pigment properties for their applications.

Overview of Compared Pigments

Phthalocyanine Green (PG7) is a synthetic organic pigment from the copper phthalocyanine family.[1][2] It is renowned for its exceptional lightfastness, vibrant blue-green hue, and outstanding resistance to heat and chemicals.[3][4] Its molecular structure, a chlorinated copper phthalocyanine, imparts this remarkable stability.[5]

Chrome Green (PG17), chemically chromium (III) oxide (Cr₂O₃), is an inorganic pigment known for its muted, olive-green color and exceptional durability.[6][7][8] It boasts superior heat resistance and is chemically inert, making it suitable for demanding applications where color stability is paramount.[9][10]

Viridian (PG18) is a hydrated chromium (III) oxide, giving it a cooler, more bluish-green shade compared to its anhydrous counterpart, Chrome Green.[11][12] It is a transparent and granulating pigment, valued in artistic applications for its clean mixing properties and excellent lightfastness.[11][13]



Emerald Green (PG21), or copper acetoarsenite, is a synthetic inorganic pigment with a bright, vibrant green color.[14] Historically significant, its use has been largely discontinued due to its extreme toxicity and poor chemical stability.[15][16] It is known to darken when exposed to sulfur-containing compounds and is unstable in both acidic and alkaline conditions.[14][17]

Quantitative Performance Comparison

The following tables summarize the key performance indicators for each pigment, providing a clear, data-driven comparison.



Pigment	Color Index Name	Chemical Compositi on	Lightfastn ess (Blue Wool Scale)	Heat Stability	Acid Resistanc e (1-5 Scale)	Alkali Resistanc e (1-5 Scale)
Phthalocya nine Green	PG7	Chlorinated Copper Phthalocya nine (C ₃₂ H ₁₆ Cu N ₈ Cl ₁₅₋₁₆)	7-8[3][4]	~300- 550°C[3] [18]	5 (Excellent) [3]	5 (Excellent) [3]
Chrome Green	PG17	Chromium (III) Oxide (Cr ₂ O ₃)[6] [7]	8[10][19]	>800°C[9] [20]	5 (Excellent) [21]	5 (Excellent) [21]
Viridian	PG18	Hydrated Chromium (III) Oxide (Cr ₂ O ₃ ·2H ₂ O)[11]	I (Excellent) [11]	Dehydrates at high temperatur es	Excellent	Excellent
Emerald Green	PG21	Copper Acetoarsen ite (Cu(C ₂ H ₃ O ₂) ₂ ·3Cu(As O ₂) ₂)[14]	Poor[14]	Decompos es	Poor[14]	Poor[14]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of pigment performance. The following are summaries of standard experimental protocols for key performance indicators.

Lightfastness Testing

Standard: ASTM D4303 / ISO 105-B02



Objective: To determine the resistance of a pigment to color change upon exposure to light.

Methodology:

- Specimen Preparation: The pigment is dispersed in a suitable binder (e.g., linseed oil, acrylic emulsion) and applied uniformly to a substrate. A portion of the specimen is masked to serve as an unexposed reference.
- Exposure: The specimens are exposed to a controlled light source, typically a xenon arc lamp that simulates natural sunlight, as specified in ASTM G155. The exposure duration is determined by the fading of Blue Wool standards, which are exposed simultaneously.
- Evaluation: The color difference (ΔE*) between the exposed and unexposed areas of the specimen is measured using a spectrophotometer or colorimeter, in accordance with ASTM D2244. The lightfastness is then rated on the Blue Wool Scale (1-8), where 8 signifies the highest lightfastness.

Heat Stability Testing

Objective: To evaluate the thermal stability of a pigment.

Methodology:

- Thermogravimetric Analysis (TGA): A small sample of the pigment is heated in a controlled atmosphere at a constant rate. The TGA instrument measures the weight loss of the sample as a function of temperature, indicating the onset of thermal decomposition.
- Isothermal Heating: A sample of the pigment is held at a specific high temperature for a defined period (e.g., 30 minutes). The color of the heated sample is then compared to an unheated sample to assess any color change.

Chemical Resistance Testing

Objective: To assess the stability of a pigment when exposed to acidic and alkaline environments.

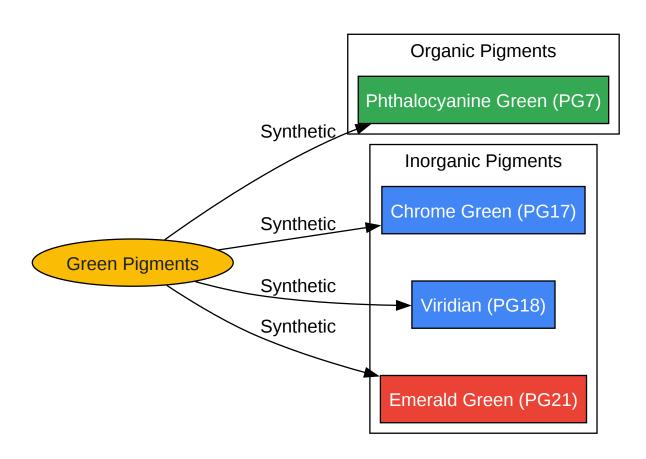
Methodology:



- Specimen Preparation: A coating or plastic containing the pigment is prepared.
- Exposure: The prepared specimens are immersed in acidic (e.g., 5% HCl) and alkaline (e.g., 5% NaOH) solutions for a specified duration (e.g., 24 hours).
- Evaluation: After exposure, the specimens are rinsed, dried, and visually assessed for any changes in color, gloss, or surface integrity. The resistance is typically rated on a scale of 1 to 5, where 5 indicates no change.

Visualizations

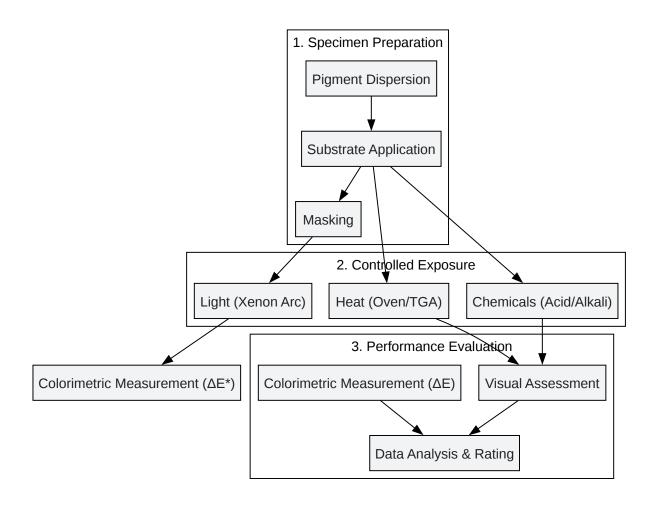
To further elucidate the relationships and processes discussed, the following diagrams are provided.



Click to download full resolution via product page

Caption: Classification of Compared Green Pigments.





Click to download full resolution via product page

Caption: General Experimental Workflow for Pigment Performance Evaluation.

Conclusion

The selection of a green pigment is highly dependent on the specific requirements of the application. For applications demanding the highest levels of lightfastness, heat stability, and chemical resistance, **Phthalocyanine Green** (PG7) and Chrome Green (PG17) are superior choices. **Phthalocyanine Green** offers a vibrant, clean blue-green shade, while Chrome Green



provides a more muted, earthy green. Viridian (PG18) is an excellent option for applications where transparency and a cool green hue are desired, particularly in artistic contexts. Emerald Green (PG21), due to its toxicity and poor stability, is not a viable option for modern formulations and serves primarily as a historical reference. This comparative guide, supported by quantitative data and standardized experimental protocols, provides a robust framework for informed pigment selection in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. tingeblends.com [tingeblends.com]
- 2. zeyachem.net [zeyachem.net]
- 3. Phthalocyanine green g (pg7) ORGANIC PIGMENT GREEN L COLOR [l-color.com]
- 4. chemco.ro [chemco.ro]
- 5. Phthalocyanine Green G Wikipedia [en.wikipedia.org]
- 6. jackmansartmaterials.co.uk [jackmansartmaterials.co.uk]
- 7. Chrome Oxide Green PG 17 [deltacolours.com]
- 8. Chrome Oxide Green Pigment Green 17_High temperature resistant pigment_HANGZHOU EMPEROR PIGMENT CO., LTD [pigmentpigment.com]
- 9. greefield.com [greefield.com]
- 10. chromeoxidegreen.com [chromeoxidegreen.com]
- 11. Color Spotlight: Viridian (PG18) Idyll Sketching [idyllsketching.com]
- 12. handprint.com [handprint.com]
- 13. jacksonsart.com [jacksonsart.com]
- 14. Emerald green ColourLex [colourlex.com]
- 15. researchgate.net [researchgate.net]



- 16. Paint Components | Emerald Green Deterioration | Modern Paint Damage Atlas [modernpaintdamageatlas.nl]
- 17. reddit.com [reddit.com]
- 18. researchgate.net [researchgate.net]
- 19. prochroma.co.uk [prochroma.co.uk]
- 20. Chrome Green (P.G.17) Zhejiang D-Ray Technology Co., Ltd [en.draycolor.com.cn]
- 21. pigments.com [pigments.com]
- To cite this document: BenchChem. [A Comparative Analysis of Phthalocyanine Green and Other Key Green Pigments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073779#comparative-study-of-phthalocyanine-green-and-other-green-pigments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com